

Synthesis of 5-hydroxy-6,7-dimethoxy-2-methylchromone

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Compound of Interest

Compound Name: *Stellatin*
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An Application Note on the Synthesis of 5-hydroxy-6,7-dimethoxy-2-methylchromone for Drug Discovery and Development

Abstract

Chromones represent a class of privileged heterocyclic scaffolds widely recognized for their diverse pharmacological activities.^{[1][2]} This document provides a detailed protocol for the synthesis of 5-hydroxy-6,7-dimethoxy-2-methylchromone, a specific derivative with potential applications in medicinal chemistry. We detail a robust and efficient approach using the Kostanecki-Robinson reaction, a classical method for chromone synthesis.^{[3][4]} This guide is intended for researchers, chemists, and drug development professionals, offering in-depth procedural instructions, mechanistic insights, and characterization data to ensure reproducible and reliable synthesis of this valuable compound.

Introduction: The Significance of the Chromone Scaffold

The chromone (4H-1-benzopyran-4-one) nucleus is a cornerstone in the field of medicinal chemistry, found in a multitude of natural products and synthetic compounds with significant therapeutic potential.[5] These compounds exhibit a broad spectrum of biological activities, including anti-inflammatory, anticancer, antiviral, and antioxidant properties.[3][6] The versatility of the chromone ring allows for extensive functionalization, enabling the fine-tuning of its pharmacological profile for targeted therapeutic applications.

The target molecule, 5-hydroxy-6,7-dimethoxy-2-methylchromone, incorporates key structural motifs known to influence bioactivity. The 5-hydroxy group can participate in hydrogen bonding with biological targets, a common feature in many active flavonoids and chromones.[7] The methoxy groups at positions 6 and 7, and the methyl group at position 2, modify the molecule's lipophilicity and electronic properties, which can significantly impact its pharmacokinetic and pharmacodynamic behavior. This specific substitution pattern makes it an attractive candidate for screening in various drug discovery programs.

Synthetic Strategy: The Kostanecki-Robinson Reaction

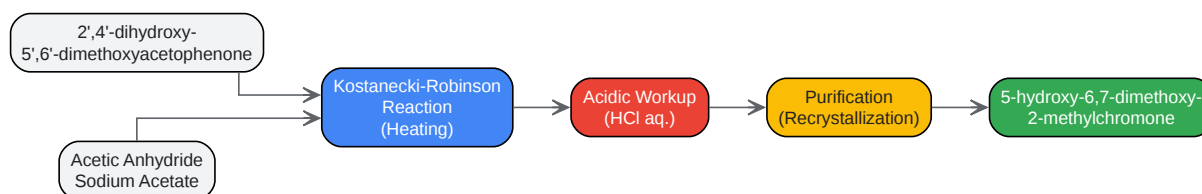
For the synthesis of 2-methylchromones from ortho-hydroxyaryl ketones, the Kostanecki-Robinson reaction is a highly effective and time-honored method.[4] This reaction involves the acylation of an o-hydroxyaryl ketone with an aliphatic acid anhydride, using the corresponding sodium salt as a base, to yield the target chromone through a cascade of reactions.[3]

Mechanism Rationale: The reaction proceeds through three principal steps:

- **O-Acylation:** The phenolic hydroxyl group of the starting material, 2',4'-dihydroxy-5',6'-dimethoxyacetophenone, is acylated by acetic anhydride to form an ester intermediate.
- **Intramolecular Condensation:** In the presence of sodium acetate, which acts as the base, the intermediate undergoes an intramolecular Claisen-like condensation to form a β -diketone.
- **Cyclization and Dehydration:** The β -diketone then undergoes an acid-catalyzed intramolecular cyclization, followed by dehydration, to yield the stable aromatic chromone ring.

This method was chosen for its reliability, use of readily available reagents, and its directness in installing the C2-methyl group characteristic of the target molecule.

Below is a diagram illustrating the synthetic workflow.



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Caption: Synthetic workflow for 5-hydroxy-6,7-dimethoxy-2-methylchromone.

Detailed Experimental Protocol

This protocol outlines the synthesis of 5-hydroxy-6,7-dimethoxy-2-methylchromone from 2',4'-dihydroxy-5',6'-dimethoxyacetophenone.

Materials and Reagents:

Reagent	Molar Mass (g/mol)	Molarity/Purity	Quantity	Moles (mmol)
2',4'-dihydroxy-5',6'-dimethoxyacetophenone	226.20	>98%	2.26 g	10
Acetic Anhydride	102.09	>99%	20 mL	~212
Sodium Acetate (anhydrous)	82.03	>99%	8.20 g	100
Hydrochloric Acid (concentrated)	36.46	37%	As needed	-
Ethanol	46.07	95%	For recrystallization	-
Deionized Water	18.02	-	As needed	-

Procedure:

- Reaction Setup:
 - To a 100 mL round-bottom flask, add 2',4'-dihydroxy-5',6'-dimethoxyacetophenone (2.26 g, 10 mmol) and anhydrous sodium acetate (8.20 g, 100 mmol).
 - Add acetic anhydride (20 mL) to the flask. The acetic anhydride acts as both a reagent and the solvent.
 - Equip the flask with a reflux condenser and a magnetic stirrer.
- Reaction Execution:
 - Heat the reaction mixture in an oil bath to 170-180 °C with vigorous stirring.
 - Maintain the reaction at this temperature for 8-10 hours.

- Monitor the progress of the reaction using Thin Layer Chromatography (TLC) with a mobile phase of hexane:ethyl acetate (e.g., 7:3 v/v). The disappearance of the starting material indicates reaction completion.
- Workup and Isolation:
 - Allow the reaction mixture to cool to room temperature.
 - Carefully pour the cooled, dark mixture into a beaker containing 200 mL of ice-cold water while stirring. This will hydrolyze the excess acetic anhydride.
 - Continue stirring for 1-2 hours until the initially oily product solidifies.
 - Collect the crude solid product by vacuum filtration using a Büchner funnel.
 - Wash the solid thoroughly with deionized water until the filtrate is neutral to pH paper.
- Cyclization and Purification:
 - Transfer the crude solid to a beaker containing a mixture of 50 mL of ethanol and 50 mL of 2M hydrochloric acid.
 - Heat the mixture to reflux for 1 hour to ensure complete cyclization to the chromone.
 - Cool the mixture in an ice bath. The purified product should precipitate.
 - Collect the crystalline product by vacuum filtration. Wash with a small amount of cold ethanol.
 - Recrystallize the final product from ethanol to obtain pure 5-hydroxy-6,7-dimethoxy-2-methylchromone as a crystalline solid.
 - Dry the product in a vacuum oven at 50-60 °C.

Characterization and Expected Results

The identity and purity of the synthesized compound should be confirmed using standard analytical techniques.

Expected Data:

Parameter	Expected Value
Appearance	Pale yellow crystalline solid
Yield	65-75%
Molecular Formula	C ₁₂ H ₁₂ O ₅
Molecular Weight	236.22 g/mol
¹ H NMR (CDCl ₃)	δ (ppm): ~12.5 (s, 1H, 5-OH), ~6.3 (s, 1H, H-8), ~6.1 (s, 1H, H-3), ~3.9 (s, 3H, OCH ₃), ~3.8 (s, 3H, OCH ₃), ~2.4 (s, 3H, 2-CH ₃). Note: Chemical shifts are estimations based on similar structures. [8] [9]
¹³ C NMR (CDCl ₃)	δ (ppm): ~182 (C-4), ~164 (C-2), ~162 (C-7), ~158 (C-5), ~157 (C-9), ~132 (C-6), ~110 (C-3), ~105 (C-10), ~91 (C-8), ~61 (OCH ₃), ~56 (OCH ₃), ~20 (2-CH ₃). Note: Chemical shifts are estimations. [10]
Mass Spec (ESI+)	m/z: 237.07 [M+H] ⁺

Conclusion

The protocol described provides a reliable and efficient method for the synthesis of 5-hydroxy-6,7-dimethoxy-2-methylchromone. By employing the Kostanecki-Robinson reaction, this valuable compound can be produced in good yield from commercially available or readily synthesized starting materials. The detailed procedural steps and analytical benchmarks serve as a comprehensive guide for researchers engaged in the synthesis of chromone derivatives for potential therapeutic applications.

References

- Wikipedia.Baker–Venkataraman rearrangement. Available at: [\[Link\]](#)

- ACS Publications. Soft-enolization Baker–Venkataraman Rearrangement Enabled Total Synthesis of Dirchromones and Related 2-Substituted Chromones. Organic Letters. Available at: [\[Link\]](#)
- Cambridge University Press. Baker-Venkataraman Rearrangement. Available at: [\[Link\]](#)
- Wikipedia. Kostanecki acylation. Available at: [\[Link\]](#)
- International Journal of Research in Pharmacy and Chemistry. SYNTHESIS OF CHROMONES AND THEIR APPLICATIONS DURING THE LAST TEN YEARS. Available at: [\[Link\]](#)
- ResearchGate. General Methods of Preparing Chromones. Available at: [\[Link\]](#)
- YouTube. L 37 MS Kostanecki reaction chromone formation+Dr Shahid. Available at: [\[Link\]](#)
- MDPI. 6,7-Dihydroxy-5,8-dimethoxy-2H-chromen-2-one. Available at: [\[Link\]](#)
- PubChem. 5-Hydroxy-6-Methoxy-2-Methylchromone-7-O-Rutinoside. Available at: [\[Link\]](#)
- National Institutes of Health (NIH). Discovery of 5,7-Dimethoxy-2-(3,4,5-trimethoxyphenoxy)-chromen-4-one with Lipid Lowering Effects in Hepatocytes. Available at: [\[Link\]](#)
- PubMed. Concise synthesis of 5-methoxy-6-hydroxy-2-methylchromone-7-O- and 5-hydroxy-2-methylchromone-7-O-rutinosides. Investigation of their cytotoxic activities against several human tumor cell lines. Available at: [\[Link\]](#)
- ResearchGate. Synthesis of 5- and 5,8-dimethoxy-2-methylchromones. Available at: [\[Link\]](#)
- National Institutes of Health (NIH). Biological and Medicinal Properties of Natural Chromones and Chromanones. Available at: [\[Link\]](#)
- ResearchGate. Scheme 1. Route to synthesis of 5-hydroxy-3',4'-dimethoxy flavones at.... Available at: [\[Link\]](#)
- SpectraBase. 5-Hydroxy-7-methoxy-2-methyl-chromone. Available at: [\[Link\]](#)

- ACS Omega. Biological and Medicinal Properties of Natural Chromones and Chromanones. Available at: [\[Link\]](#)
- PubChem. 5,4'-Dihydroxy-6,7-Dimethoxyflavanone. Available at: [\[Link\]](#)
- ResearchGate. A Novel Route to 5,7-Dimethoxy-6-hydroxyflavone. Available at: [\[Link\]](#)
- MDPI. Discovery of 5,7-Dimethoxy-2-(3,4,5-trimethoxyphenoxy)-chromen-4-one with Lipid Lowering Effects in Hepatocytes. Available at: [\[Link\]](#)
- MDPI. Naturally Occurring Chromone Glycosides: Sources, Bioactivities, and Spectroscopic Features. Available at: [\[Link\]](#)
- PubChem. 5-Hydroxy-4,7-dimethoxyflavanone. Available at: [\[Link\]](#)

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Sources

- 1. Biological and Medicinal Properties of Natural Chromones and Chromanones - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 2. pubs.acs.org [\[pubs.acs.org\]](https://pubs.acs.org)
- 3. pdf.benchchem.com [\[pdf.benchchem.com\]](https://pdf.benchchem.com)
- 4. Kostanecki acylation - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 5. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- 6. pdf.benchchem.com [\[pdf.benchchem.com\]](https://pdf.benchchem.com)
- 7. Concise synthesis of 5-methoxy-6-hydroxy-2-methylchromone-7-O- and 5-hydroxy-2-methylchromone-7-O-rutinosides. Investigation of their cytotoxic activities against several human tumor cell lines - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 8. Discovery of 5,7-Dimethoxy-2-(3,4,5-trimethoxyphenoxy)-chromen-4-one with Lipid Lowering Effects in Hepatocytes - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)

- [9. mdpi.com \[mdpi.com\]](https://www.mdpi.com)
- [10. spectrabase.com \[spectrabase.com\]](https://www.spectrabase.com)
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